

Comparing properties of 3-Methylbenzamide and N,N-diethyl-3-methylbenzamide (DEET)

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Compound of Interest

Compound Name: 3-Methylbenzamide

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A Comprehensive Comparison of **3-Methylbenzamide** and N,N-diethyl-**3-methylbenzamide** (DEET) for Researchers, Scientists, and Drug Development Professionals.

This guide provides a detailed comparison of the physicochemical, biological, and toxicological properties of **3-Methylbenzamide** and its well-known derivative, N,N-diethyl-**3-methylbenzamide** (DEET). While DEET is a widely studied and utilized insect repellent, data on the specific biological and toxicological profile of **3-Methylbenzamide**, particularly concerning its insect repellent activity, is less comprehensive. This document aims to summarize the available data to facilitate further research and development in this area.

Physicochemical Properties

A comparison of the key physicochemical properties of **3-Methylbenzamide** and DEET is presented in Table 1. These properties are fundamental to understanding the behavior of these compounds in various applications, including formulation and dermal absorption.

Table 1: Comparison of Physicochemical Properties

Property	3-Methylbenzamide	N,N-diethyl-3-methylbenzamide (DEET)
Synonyms	m-Toluamide	N,N-Diethyl-m-toluamide
CAS Number	618-47-3	134-62-3
Molecular Formula	C ₈ H ₉ NO	C ₁₂ H ₁₇ NO
Molecular Weight	135.16 g/mol	191.27 g/mol [1]
Appearance	Solid	Colorless to slightly yellow liquid[1]
Odor	-	Faint, characteristic[1]
Melting Point	93-96 °C	-45 °C[1]
Boiling Point	248.86 °C (rough estimate)	290-310 °C, 111 °C at 1 mmHg
Density	1.1031 g/cm ³ (rough estimate)	0.998 g/mL at 20 °C
Solubility in Water	Slightly soluble	Insoluble
Solubility in Organic Solvents	Soluble in chloroform, DMSO, methanol	Miscible with ethanol, ether, and most organic solvents

Biological Properties and Efficacy

N,N-diethyl-3-methylbenzamide (DEET)

DEET is the gold standard for insect repellents, effective against a wide range of arthropods including mosquitoes, ticks, fleas, and flies.[1][2] Its efficacy is concentration-dependent, with higher concentrations generally providing longer-lasting protection.[3] For example, a 23.8% DEET formulation can offer a mean complete protection time of over 300 minutes.[3][4]

The mechanism of action of DEET is complex and multifaceted. It is understood to act on the insect's olfactory system in several ways:

- **Receptor Inhibition:** DEET can inhibit the function of olfactory receptors (ORs) that detect attractant host odors like 1-octen-3-ol and lactic acid.[5]

- **Receptor Activation:** It can also directly activate specific gustatory and olfactory receptors, leading to a repellent response.
- **Odor Masking:** DEET may also work by masking the chemical cues from a host, making it harder for insects to locate them.

3-Methylbenzamide

There is limited publicly available data specifically evaluating the insect repellent efficacy of **3-Methylbenzamide**. While benzamide derivatives, in general, are known to possess a range of biological activities, including insecticidal properties, the specific repellent action of **3-Methylbenzamide** against common vectors has not been well-documented in the reviewed literature. Further research is required to determine its potential as an insect repellent and to elucidate its mechanism of action.

Toxicological Profile

A summary of the available toxicological data for both compounds is presented in Table 2.

Table 2: Comparison of Toxicological Properties

Property	3-Methylbenzamide	N,N-diethyl-3-methylbenzamide (DEET)
Acute Oral LD ₅₀ (Rat)	No data available	1892 - 2000 mg/kg[6]
Acute Dermal LD ₅₀ (Rabbit)	No data available	3180 mg/kg[6]
Skin Irritation	Causes skin irritation[7]	Causes skin irritation[6]
Eye Irritation	Causes serious eye irritation[7]	Causes serious eye irritation[6]
Mutagenicity (Ames Test)	No data available	Not considered mutagenic
Carcinogenicity	No data available	Not listed as a carcinogen by IARC, NTP, or OSHA
Environmental Toxicity	No data available	Harmful to aquatic organisms, may cause long-term adverse effects in the aquatic environment[6][8]

N,N-diethyl-3-methylbenzamide (DEET)

DEET has been extensively studied and is considered safe for topical use when applied according to the manufacturer's instructions.[2] It has low acute toxicity.[9] However, it can cause skin and eye irritation.[6] In rare cases, extensive dermal absorption has been associated with more severe side effects.[2] Environmentally, DEET is classified as harmful to aquatic life with the potential for long-lasting effects.[6][8]

3-Methylbenzamide

The toxicological profile of **3-Methylbenzamide** is not as well-defined as that of DEET. According to available safety data, it is known to cause skin and serious eye irritation.[7] There is a lack of publicly available data on its acute oral and dermal toxicity (LD₅₀ values), as well as its potential for mutagenicity and carcinogenicity.

Experimental Protocols

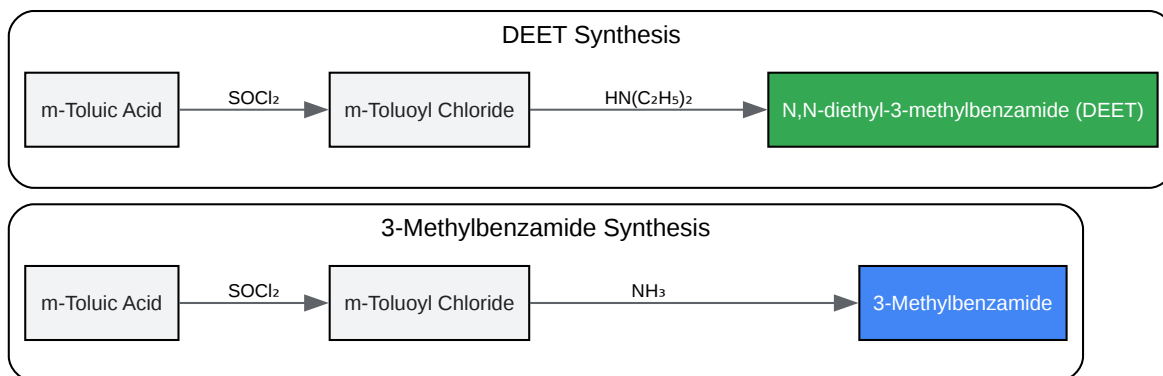
Synthesis of **3-Methylbenzamide** and DEET

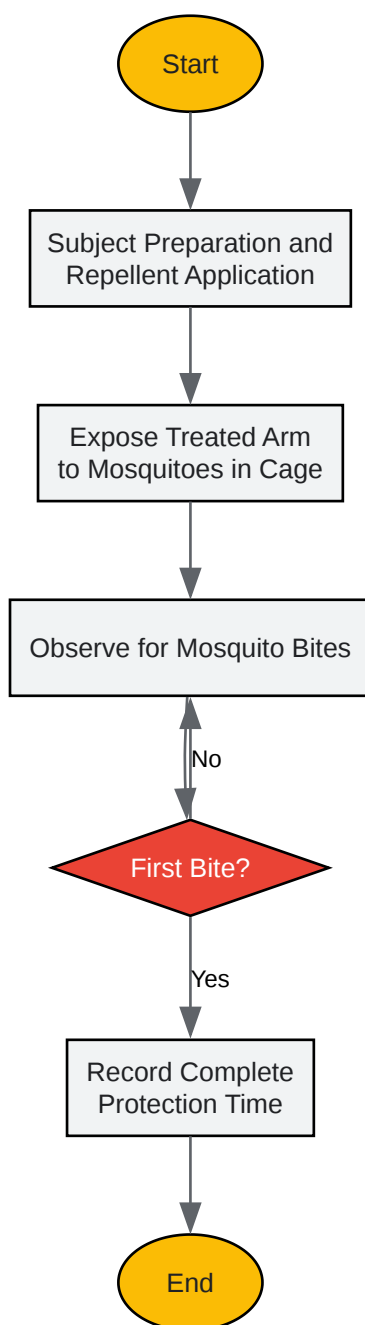
Both compounds can be synthesized from m-toluic acid. The general synthetic pathway involves the conversion of the carboxylic acid to an acyl chloride, followed by amination.

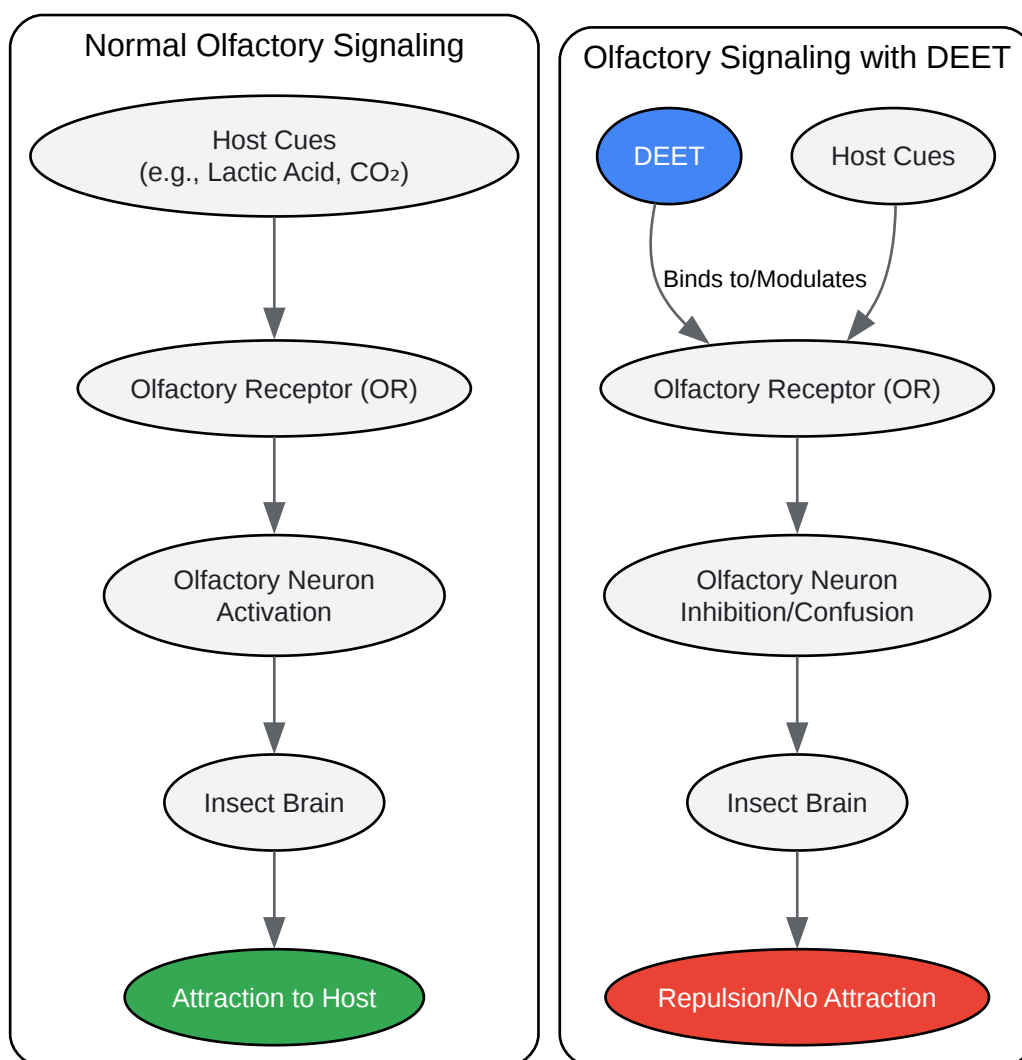
- Synthesis of **3-Methylbenzamide**: m-Toluoyl chloride is reacted with ammonia.
- Synthesis of DEET: m-Toluoyl chloride is reacted with diethylamine.[\[10\]](#)

A common laboratory procedure for the synthesis of DEET involves the following steps:

- Acyl Chloride Formation: m-Toluic acid is reacted with a chlorinating agent, such as thionyl chloride or oxalyl chloride, to form m-toluoyl chloride.[\[10\]](#)
- Amination: The resulting m-toluoyl chloride is then reacted with diethylamine in the presence of a base (like sodium hydroxide) to yield N,N-diethyl-**3-methylbenzamide**.[\[10\]](#)
- Purification: The crude product is then purified, typically through extraction and distillation or chromatography.







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